

synthesis of 2-Chloro-3-fluoro-4-nitropyridine

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Compound of Interest

Compound Name: 2-Chloro-3-fluoro-4-nitropyridine

CAS No.: 109613-90-3

Cat. No.: B178459

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An In-depth Technical Guide to the Synthesis of **2-Chloro-3-fluoro-4-nitropyridine**

Abstract

This technical guide provides a comprehensive overview of the synthetic pathways for **2-Chloro-3-fluoro-4-nitropyridine** (CAS No. 109613-90-3), a key heterocyclic building block. This compound is of significant interest to researchers and professionals in drug development and agrochemical synthesis due to its unique substitution pattern, which allows for diverse chemical modifications.[1] The primary synthetic route detailed involves a two-step process: the synthesis of the precursor 2-chloro-3-fluoropyridine, followed by its nitration. An alternative conceptual pathway via an N-oxide intermediate is also discussed. This document includes detailed experimental protocols, quantitative data summarized in tabular form, and a workflow visualization to facilitate understanding and replication.

Primary Synthetic Pathway: Nitration of 2-Chloro-3-fluoropyridine

The most direct and practical approach to synthesizing **2-Chloro-3-fluoro-4-nitropyridine** involves two key transformations. First, the precursor 2-chloro-3-fluoropyridine is prepared from

2-chloro-3-aminopyridine. Second, this precursor undergoes electrophilic nitration to introduce the nitro group at the C4 position of the pyridine ring.

Step 1: Synthesis of 2-Chloro-3-fluoropyridine

The synthesis of the intermediate, 2-chloro-3-fluoropyridine, is achieved via a diazotization reaction of 2-chloro-3-aminopyridine. A patented method describes a one-pot process using tert-butyl nitrite as the diazotizing agent and copper(II) fluoride as the fluorinating source, which avoids the use of more hazardous reagents like anhydrous hydrogen fluoride.^[2]

Quantitative Data for Synthesis of 2-Chloro-3-fluoropyridine

Parameter	Value	Reference
Starting Material	2-Chloro-3-aminopyridine	[2]
Reagents	tert-Butyl nitrite, Copper(II) fluoride	[2]
Solvent	Acetonitrile or Ethanol	[2]
**Molar Ratio (Substrate:t-BuONO:CuF ₂) **	0.9-1.1 : 1-1.2 : 1-1.3	[2]
Reaction Temperature	0 - 60 °C	[2]
Reaction Time	1 - 10 hours	[2]
Reported Yield	60 - 68%	[2]

Experimental Protocol: Synthesis of 2-Chloro-3-fluoropyridine^[2]

- Under an inert gas atmosphere (e.g., nitrogen or argon), dissolve tert-butyl nitrite (1.1-1.2 molar equivalents) and copper(II) fluoride (1.1-1.2 molar equivalents) in a suitable organic solvent (e.g., 100 mL acetonitrile).
- To this solution, add 2-chloro-3-aminopyridine (1.0 molar equivalent).
- Maintain the reaction mixture at a constant temperature between 30-60 °C with continuous stirring for a period of 5-10 hours.

- Monitor the reaction progress using gas chromatography (GC) to confirm the conversion of the starting material.
- Upon completion, the reaction mixture is cooled to room temperature.
- The product, 2-chloro-3-fluoropyridine, is isolated from the reaction mixture using standard purification techniques such as distillation or chromatography. In the cited patent, the yield was determined by GC analysis.

Step 2: Nitration of 2-Chloro-3-fluoropyridine

The introduction of a nitro group at the C4-position of the 2-chloro-3-fluoropyridine ring is achieved through electrophilic aromatic substitution. Due to the deactivating nature of the halogen substituents on the pyridine ring, this step requires strong nitrating conditions, typically a mixture of concentrated nitric acid and sulfuric acid. While a specific protocol for this exact substrate is not detailed in the searched literature, a representative procedure can be adapted from established methods for the nitration of other deactivated chloropyridines.[3]

Quantitative Data for Nitration of 2-Chloro-3-fluoropyridine (Representative)

Parameter	Value	Reference
Starting Material	2-Chloro-3-fluoropyridine	
Reagents	Concentrated Nitric Acid (≥90%), Concentrated Sulfuric Acid (98%) or Oleum	[3]
Reaction Temperature	0 - 40 °C (controlled)	[3]
Reaction Time	3 - 6 hours	[3]
Reported Yield	Not specified (Method is adapted)	

Experimental Protocol: Nitration of 2-Chloro-3-fluoropyridine (Representative)[3]

- Prepare a nitrating mixture by cautiously adding concentrated nitric acid to concentrated sulfuric acid (or oleum) in a flask cooled in an ice bath.

- Cool the nitrating mixture to 0-5 °C.
- Slowly add 2-chloro-3-fluoropyridine portion-wise to the stirred nitrating mixture, ensuring the internal temperature is maintained between 0 °C and 40 °C by external cooling.
- After the addition is complete, allow the reaction to stir for several hours (e.g., 5 hours), letting the temperature gradually rise to room temperature.
- Monitor the reaction by thin-layer chromatography (TLC) or GC-MS.
- Upon completion, carefully pour the reaction mixture onto crushed ice.
- The precipitated crude product is collected by filtration and washed with cold water until the washings are neutral.
- The crude product can be further purified by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography to yield pure **2-Chloro-3-fluoro-4-nitropyridine**.

Alternative Synthetic Pathway (Conceptual)

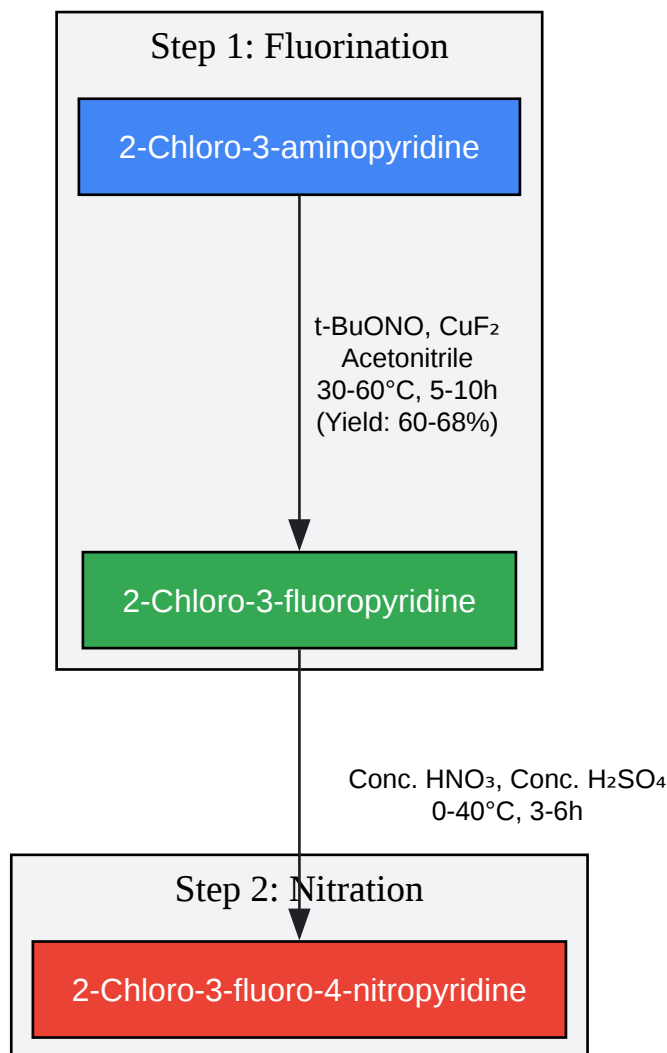
An alternative route for the synthesis of **2-Chloro-3-fluoro-4-nitropyridine** could proceed through an N-oxide intermediate. This strategy is often employed in pyridine chemistry to direct nitration specifically to the 4-position. The existence of **2-chloro-3-fluoro-4-nitropyridine N-oxide** (CAS 101664-56-6) supports the viability of this pathway.^[4]

The conceptual steps would be:

- N-Oxidation: Oxidation of 2-chloro-3-fluoropyridine using an oxidizing agent like m-CPBA or hydrogen peroxide in acetic acid to form 2-chloro-3-fluoro-pyridine N-oxide.
- Nitration: Treatment of the N-oxide with a nitrating agent (e.g., HNO₃/H₂SO₄). The N-oxide group activates the C4 position for electrophilic attack.
- Deoxygenation: Removal of the N-oxide group using a reducing agent such as phosphorus trichloride (PCl₃) to yield the final product.

Mandatory Visualization

The following diagram illustrates the primary two-step synthetic pathway from 2-chloro-3-aminopyridine to the target compound.



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Caption: Synthetic route to **2-Chloro-3-fluoro-4-nitropyridine**.

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